

Proper Disposal of Boc-Asp(OMe)-OH DCHA: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-asp(ome)-oh.dcha*

Cat. No.: *B15196786*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents like Boc-Asp(OMe)-OH DCHA (Boc-L-aspartic acid 4-methyl ester dicyclohexylamine salt) is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of this compound.

Core Compound Information:

Property	Value
CAS Number	59768-74-0
Molecular Formula	C ₁₀ H ₁₇ NO ₇ · C ₁₂ H ₂₃ N
Synonyms	Boc-L-aspartic acid 4-methyl ester dicyclohexylammonium salt

Hazard Profile and Safety Precautions

Boc-Asp(OMe)-OH DCHA is classified as a combustible solid. Of significant note is its Water Hazard Class 3 (WGK 3), indicating it is severely hazardous to water. Therefore, it is imperative that this compound is not disposed of down the drain or in regular waste streams.^{[1][2]}

Personal Protective Equipment (PPE) is mandatory when handling this compound. This includes:

- Eye protection (safety goggles or face shield)
- Protective gloves
- A lab coat
- A dust mask or respirator (type N95 or equivalent) to avoid inhalation of dust particles.[3]

Step-by-Step Disposal Protocol

Disposal of Boc-Asp(OMe)-OH DCHA must be carried out in accordance with federal, state, and local environmental control regulations.[3] The following is a general procedural guide based on best practices for flammable and water-hazardous solids.

1. Waste Collection and Storage:

- **Designated Waste Container:** Use a clearly labeled, sealable container for the collection of solid Boc-Asp(OMe)-OH DCHA waste. The container should be made of a compatible material (e.g., high-density polyethylene - HDPE).
- **Labeling:** The waste container must be labeled as "Hazardous Waste" and clearly identify the contents, including the full chemical name: "Boc-Asp(OMe)-OH DCHA". The label should also indicate the associated hazards (e.g., "Combustible Solid," "Water Hazard").
- **Segregation:** Store the waste container separately from incompatible materials, particularly strong oxidizing agents.[4]
- **Accumulation Area:** Keep the waste container in a designated satellite accumulation area within the laboratory. This area should be away from heat sources and ignition points.

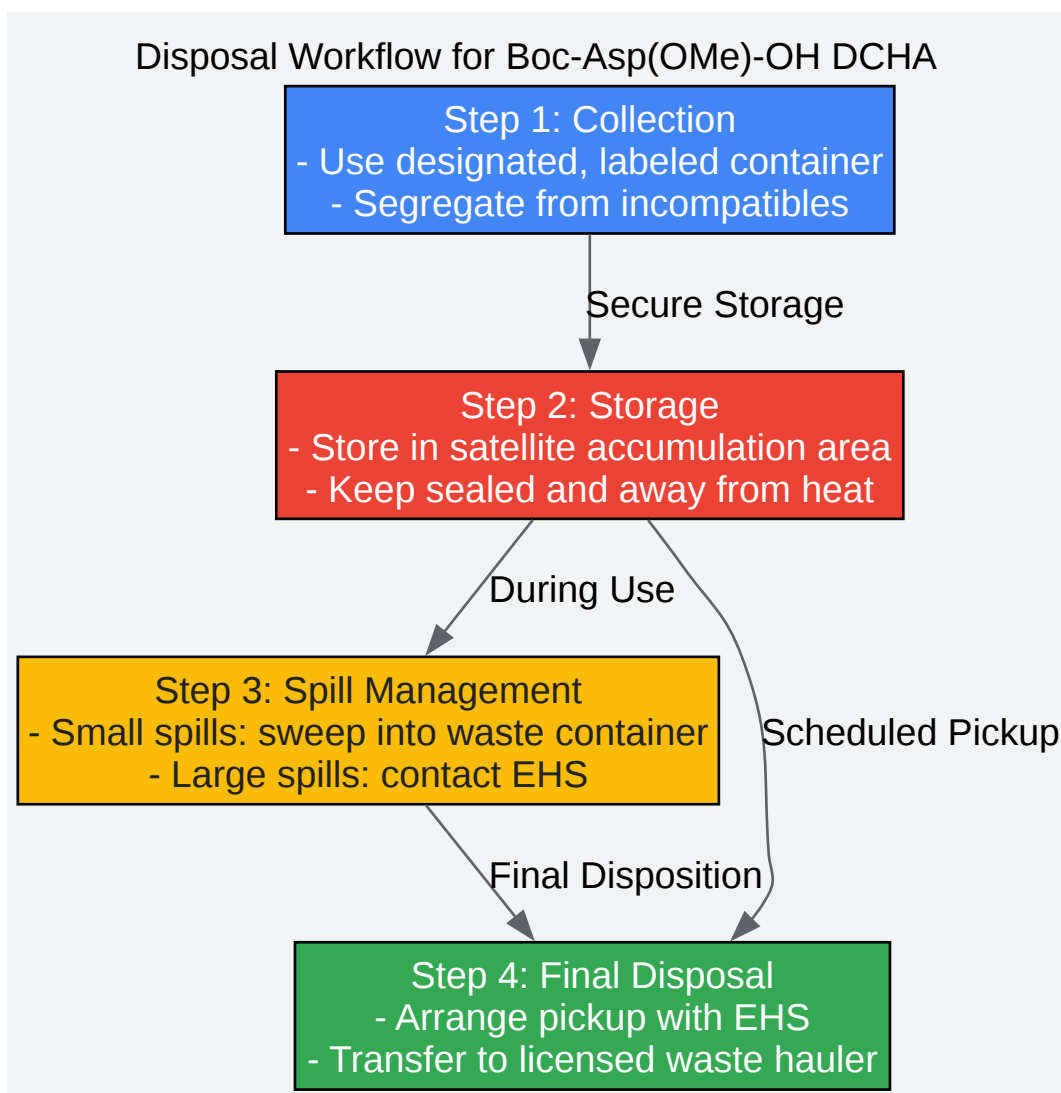
2. Handling Spills:

- **Small Spills:** In the event of a small spill, carefully sweep up the solid material using spark-resistant tools to avoid generating dust.[1] Place the collected material into the designated hazardous waste container.
- **Large Spills:** For larger spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department immediately.

3. Final Disposal:

- **Licensed Waste Hauler:** The final disposal of Boc-Asp(OMe)-OH DCHA must be handled by a licensed hazardous waste disposal company. Do not attempt to dispose of this chemical through standard laboratory or municipal waste channels.
- **Institutional Procedures:** Follow your institution's specific procedures for arranging a hazardous waste pickup. This typically involves submitting a request to the EHS office.

Disposal Workflow



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Caption: A flowchart illustrating the key stages for the safe disposal of Boc-Asp(OMe)-OH DCHA.

This guide provides a foundational procedure for the safe disposal of Boc-Asp(OMe)-OH DCHA. Always consult your institution's specific safety protocols and the material's Safety Data Sheet (SDS) for the most comprehensive guidance.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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